

5-Nitro-1,2,3-benzenetricarboxylic Acid: A Technical Guide to Solubility Assessment

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Compound of Interest

Compound Name: 5-Nitro-1,2,3-benzenetricarboxylic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide addresses the solubility of **5-Nitro-1,2,3-benzenetricarboxylic acid** (CAS 3807-81-6). Despite a comprehensive search of scientific literature and chemical databases, no specific quantitative solubility data for this compound has been publicly reported. Qualitative descriptions suggest it is soluble in polar solvents.^[1]

This guide, therefore, provides a detailed, generalized experimental protocol for determining the solubility of a solid organic acid like **5-Nitro-1,2,3-benzenetricarboxylic acid**, which is crucial for applications in pharmaceutical and agrochemical development.^[1] The methodologies outlined below are based on established practices in drug discovery and chemical research.

Physicochemical Properties

While quantitative solubility data is unavailable, some key physicochemical properties of **5-Nitro-1,2,3-benzenetricarboxylic acid** have been reported:

Property	Value
Molecular Formula	C ₉ H ₅ NO ₈ [1][2][3][4]
Molecular Weight	255.14 g/mol [1][3][4]
Density	1.8 ± 0.1 g/cm ³ [2]
Boiling Point	546.4 ± 50.0 °C at 760 mmHg[2]
Flash Point	240.4 ± 18.6 °C[2]
LogP	0.21[2]

Solubility Data

As of the latest search, specific quantitative solubility values for **5-Nitro-1,2,3-benzenetricarboxylic acid** in various solvents have not been published. The following table reflects the current lack of available data.

Solvent	Temperature (°C)	Solubility (g/L)
Water	25	Data not available
Ethanol	25	Data not available
Methanol	25	Data not available
Acetone	25	Data not available
Dimethyl Sulfoxide (DMSO)	25	Data not available
Dichloromethane (DCM)	25	Data not available
Ethyl Acetate	25	Data not available

Experimental Protocol for Solubility Determination (Shake-Flask Method)

The shake-flask method is a widely accepted technique for determining the equilibrium solubility of a compound and is considered the gold standard.[5][6]

Objective: To determine the equilibrium solubility of **5-Nitro-1,2,3-benzenetricarboxylic acid** in a given solvent at a controlled temperature.

Materials:

- **5-Nitro-1,2,3-benzenetricarboxylic acid** (solid, high purity)
- Selected solvents (e.g., water, ethanol, buffered solutions)
- Thermostatic shaker or incubator
- Analytical balance
- Vials with screw caps
- Centrifuge
- Syringe filters (e.g., 0.22 μm)
- High-Performance Liquid Chromatography (HPLC) system or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes

Procedure:

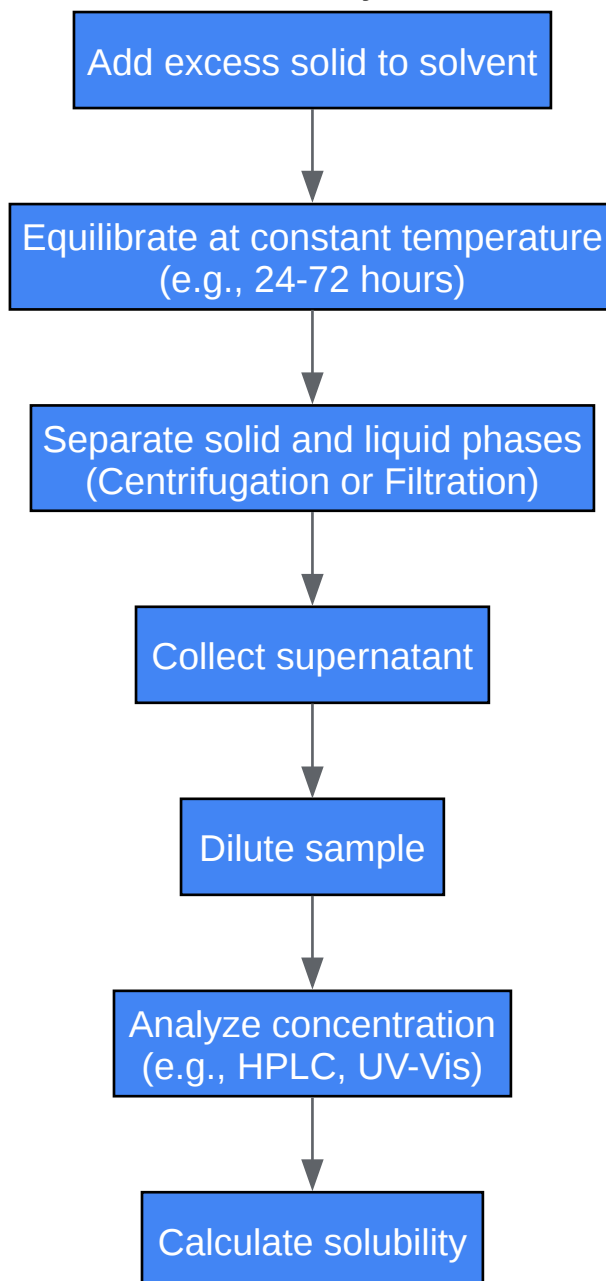
- Preparation of Supersaturated Solution:
 - Add an excess amount of solid **5-Nitro-1,2,3-benzenetricarboxylic acid** to a vial containing a known volume of the selected solvent. The presence of undissolved solid is essential to ensure that equilibrium is reached from a state of supersaturation.
- Equilibration:
 - Seal the vials to prevent solvent evaporation.
 - Place the vials in a thermostatic shaker set to a constant temperature (e.g., 25 °C or 37 °C).

- Agitate the samples for a sufficient period to reach equilibrium. This can range from 24 to 72 hours, depending on the compound and solvent system. It is advisable to test multiple time points (e.g., 24, 48, and 72 hours) to ensure that the concentration has plateaued.
- Phase Separation:
 - After equilibration, remove the vials and allow the undissolved solid to settle.
 - To separate the saturated solution from the excess solid, centrifugation is the preferred method. Centrifuge the samples at a high speed (e.g., 14,000 rpm) for a specified time (e.g., 15-30 minutes).
 - Alternatively, filtration using a syringe filter chemically compatible with the solvent can be used. Care must be taken to avoid adsorption of the solute onto the filter membrane.
- Sample Analysis:
 - Carefully aspirate a known volume of the clear supernatant.
 - Dilute the supernatant with a suitable solvent to a concentration that falls within the linear range of the analytical method.
 - Analyze the concentration of **5-Nitro-1,2,3-benzenetricarboxylic acid** in the diluted sample using a validated analytical method, such as HPLC or UV-Vis spectrophotometry. A calibration curve with known concentrations of the compound must be prepared to quantify the sample.
- Calculation:
 - Calculate the solubility using the following formula: $\text{Solubility (g/L)} = (\text{Concentration from analysis}) \times (\text{Dilution factor})$

Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of solubility using the shake-flask method.

Workflow for Solubility Determination



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Caption: A flowchart of the shake-flask method for solubility determination.

Signaling Pathways and Biological Activity

Currently, there is no available information in the scientific literature to suggest that **5-Nitro-1,2,3-benzenetricarboxylic acid** is involved in any specific biological signaling pathways.

Therefore, a corresponding diagram cannot be provided.

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